

Preventing racemization during the synthesis and handling of chiral amines

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Compound of Interest

Compound Name: *(R)-3-Aminopiperidine dihydrochloride*

Cat. No.: B044878

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Technical Support Center: Synthesis and Handling of Chiral Amines

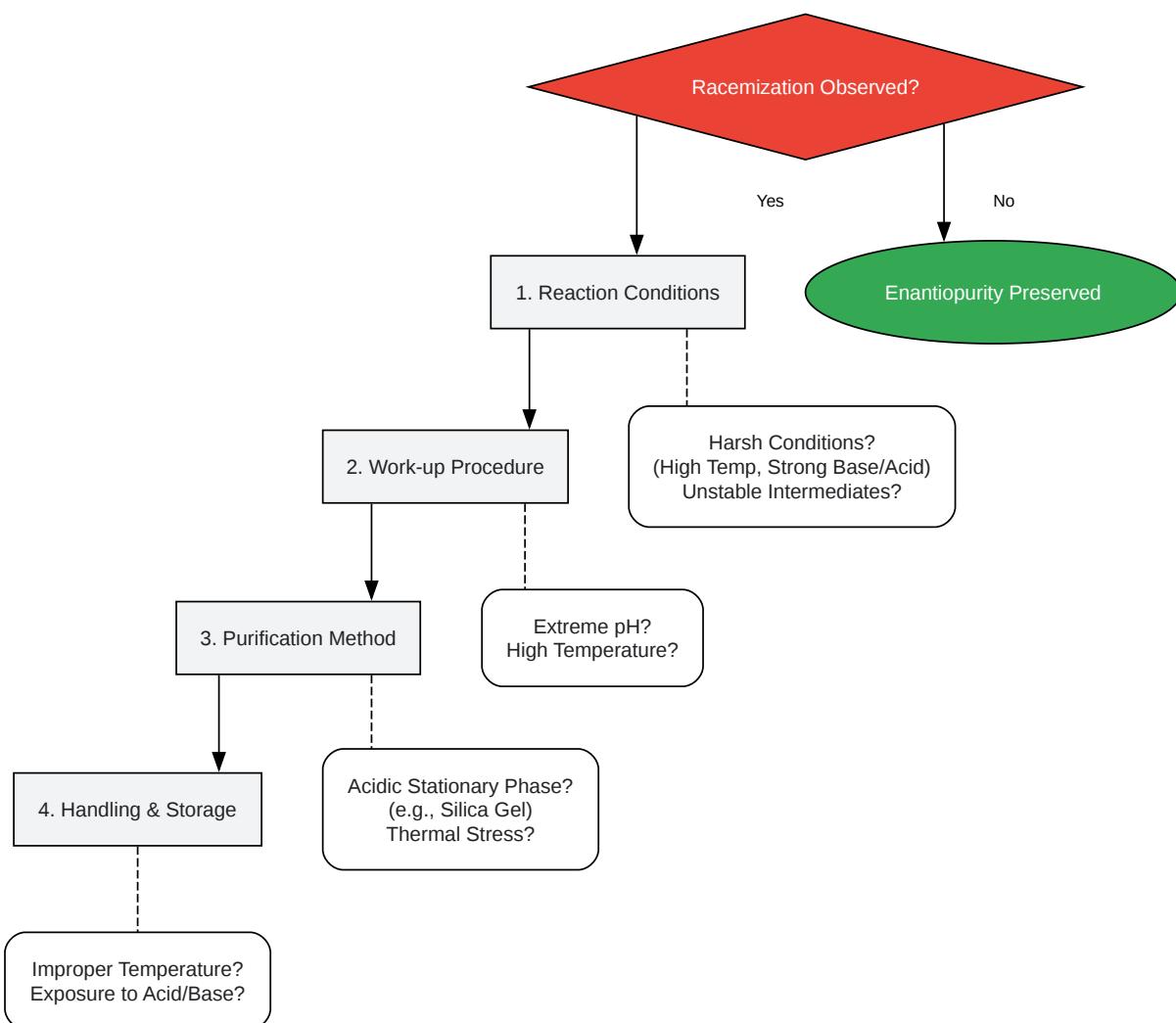
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing racemization during the synthesis and handling of chiral amines.

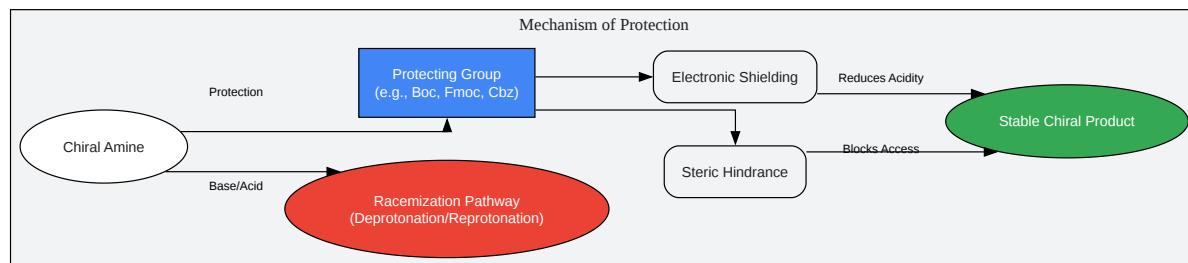
Troubleshooting Guide: Loss of Enantiomeric Purity

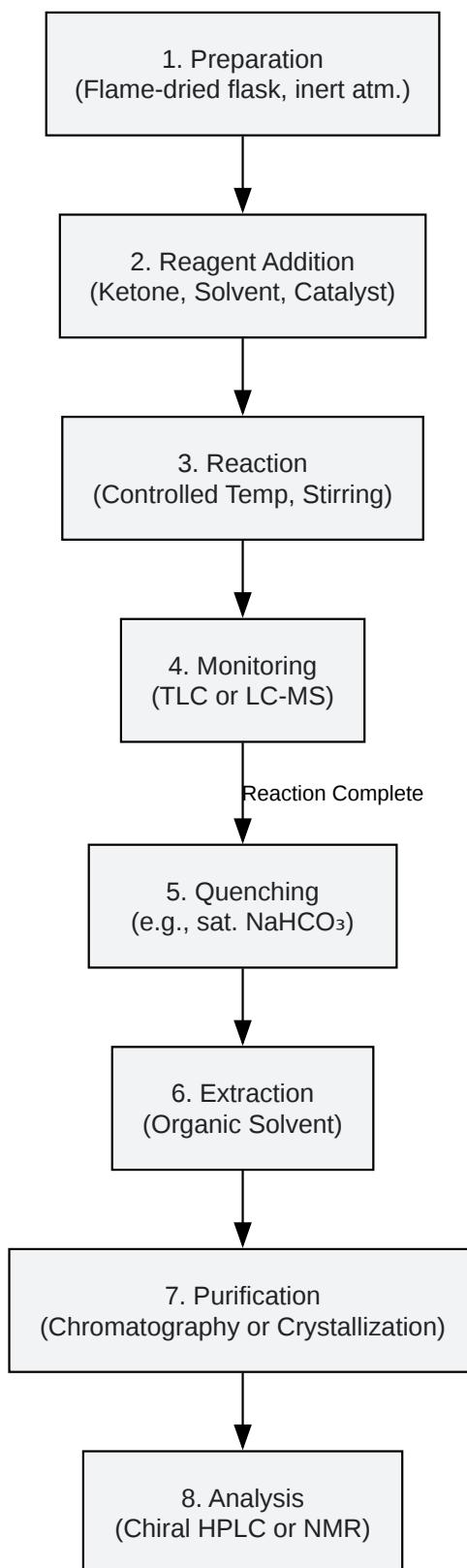
If you are observing a decrease in the enantiomeric excess (ee) of your chiral amine, consult the following guide to identify and resolve the potential causes.

Problem: Low or complete loss of enantiomeric excess in the final product.

Initial Assessment Workflow:





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